

# An In-depth Technical Guide to the Hydrates of Sodium Carbonate

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## Compound of Interest

Compound Name: Sodium carbonate monohydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the different hydrates of sodium carbonate, crucial for professionals in research, science, and drug development who require a thorough understanding of their physicochemical properties and interrelationships.

Sodium carbonate ( $\text{Na}_2\text{CO}_3$ ), a key inorganic compound, can exist in an anhydrous state or as several crystalline hydrates. These hydrated forms differ in the number of water molecules incorporated into their crystal structures, which significantly influences their physical and chemical characteristics. The primary and most well-characterized hydrates are sodium carbonate decahydrate, sodium carbonate heptahydrate, and **sodium carbonate monohydrate**. A less common hemipentahydrate has also been reported.

## Physicochemical Properties of Sodium Carbonate and Its Hydrates

A summary of the key quantitative data for anhydrous sodium carbonate and its principal hydrates is presented below. These properties are essential for applications ranging from solution preparation to process design in various scientific and industrial settings.

Property	Anhydrous Sodium Carbonate (Natrite)	Sodium Carbonate Monohydrate (Thermonatrite )	Sodium Carbonate Heptahydrate	Sodium Carbonate Decahydrate (Natron)
Chemical Formula	$\text{Na}_2\text{CO}_3$ <a href="#">[1]</a>	$\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$ <a href="#">[1]</a>	$\text{Na}_2\text{CO}_3 \cdot 7\text{H}_2\text{O}$ <a href="#">[1]</a>	$\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$ <a href="#">[1]</a>
Molar Mass ( g/mol )	105.99 <a href="#">[1]</a> <a href="#">[2]</a>	124.00	232.09	286.14
Crystal System	Monoclinic	Orthorhombic <a href="#">[3]</a>	Orthorhombic	Monoclinic <a href="#">[4]</a>
Density (g/cm <sup>3</sup> )	2.54 (at 25 °C) <a href="#">[1]</a> <a href="#">[5]</a>	2.25 <a href="#">[5]</a>	1.51 <a href="#">[5]</a>	1.46 <a href="#">[5]</a>
Solubility ( g/100 mL H <sub>2</sub> O)	See Table 2	See Table 2	See Table 2	See Table 2
Melting/Decomposition Point (°C)	851 (melts) <a href="#">[1]</a> <a href="#">[5]</a>	100 (decomposes to anhydrous) <a href="#">[5]</a>	33.5 (decomposes) <a href="#">[5]</a>	34 (decomposes) <a href="#">[5]</a>

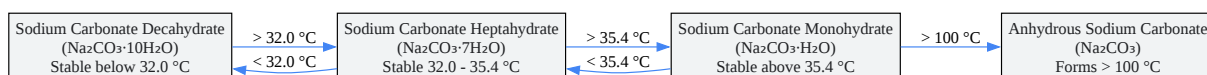
## Solubility of Sodium Carbonate in Water

The solubility of sodium carbonate is highly dependent on temperature, which also dictates the stable hydrate phase in equilibrium with the saturated solution.

Temperature (°C)	Solubility ( g/100 mL H <sub>2</sub> O)	Stable Hydrate Form
0	7[5]	Decahydrate
15	16.4[5]	Decahydrate
20	21.8[6]	Decahydrate
27.8	34.07[5]	Decahydrate
30	39.7[6]	Decahydrate
34.8	48.69[5]	Heptahydrate
35.4	49.7[7]	Heptahydrate/Monohydrate Transition
40	48.8[6]	Monohydrate
60	45.62[5]	Monohydrate
100	43.6[5]	Monohydrate

## Phase Transitions and Stability

The different hydrates of sodium carbonate are stable within specific temperature ranges, leading to phase transitions upon heating or cooling. The decahydrate is the stable form at lower temperatures, readily crystallizing from aqueous solutions. As the temperature increases, it loses water to form the heptahydrate and subsequently the monohydrate. The anhydrous form is obtained at higher temperatures.



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Phase transitions of sodium carbonate hydrates with temperature.

## Experimental Protocols

## Preparation of Sodium Carbonate Hydrates

### 1. Preparation of Sodium Carbonate Decahydrate ( $\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$ )

- Principle: Crystallization from a saturated aqueous solution at temperatures below 32.0 °C.
- Procedure:
  - Prepare a saturated solution of anhydrous sodium carbonate in deionized water at approximately 30 °C.
  - Filter the solution to remove any insoluble impurities.
  - Cool the filtrate slowly to a temperature between 0 and 10 °C.
  - Allow the solution to stand undisturbed for several hours to facilitate the growth of large, transparent crystals of sodium carbonate decahydrate.
  - Separate the crystals from the mother liquor by filtration.
  - Wash the crystals with a small amount of ice-cold deionized water.
  - Dry the crystals by pressing them between filter papers. Do not heat, as this will lead to dehydration.

### 2. Preparation of Sodium Carbonate Heptahydrate ( $\text{Na}_2\text{CO}_3 \cdot 7\text{H}_2\text{O}$ )

- Principle: Crystallization from a saturated aqueous solution within the narrow temperature range of 32.0 to 35.4 °C.<sup>[5]</sup>
- Procedure:
  - Prepare a saturated solution of anhydrous sodium carbonate in deionized water at a temperature just above 35.4 °C.
  - Filter the hot solution to remove any impurities.
  - Carefully cool the solution to a temperature between 32.0 and 35.4 °C in a thermostatically controlled water bath.

- Introduce seed crystals of sodium carbonate heptahydrate if available to induce crystallization.
- Maintain the temperature within the specified range and allow the crystals to grow.
- Quickly separate the crystals by filtration.
- Wash the crystals with a small amount of deionized water pre-equilibrated to the crystallization temperature.
- Dry the crystals in a desiccator over a saturated solution of sodium chloride to maintain a suitable humidity and prevent efflorescence.

### 3. Preparation of **Sodium Carbonate Monohydrate** ( $\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$ )

- Principle: Crystallization from a saturated aqueous solution at temperatures above 35.4 °C.  
[5]
- Procedure:
  - Prepare a saturated solution of anhydrous sodium carbonate in deionized water at a temperature of approximately 60-70 °C.
  - Filter the hot solution to remove any insoluble impurities.
  - Allow the solution to cool slowly to a temperature just above 35.4 °C, for example, 40-50 °C.
  - Crystals of **sodium carbonate monohydrate** will precipitate.
  - Separate the crystals by filtration.
  - Wash the crystals with a small amount of warm deionized water.
  - Dry the crystals in an oven at a temperature slightly below 100 °C to remove surface moisture without causing further dehydration to the anhydrous form.

## Characterization of Sodium Carbonate Hydrates

## 1. X-ray Diffraction (XRD)

- Purpose: To identify the crystal structure and confirm the phase of the sodium carbonate hydrate.
- Methodology:
  - A powdered sample of the hydrate is finely ground and mounted on a sample holder.
  - The sample is analyzed using a powder X-ray diffractometer.
  - Typical experimental parameters:
    - Radiation: Cu K $\alpha$  ( $\lambda = 1.5406 \text{ \AA}$ )
    - Voltage and Current: 30 kV and 30 mA[8]
    - Scan Range ( $2\theta$ ):  $5^\circ$  to  $60^\circ$ [9]
    - Scan Speed:  $1\text{-}2^\circ/\text{min}$
  - The resulting diffraction pattern is compared with standard diffraction patterns from databases (e.g., JCPDS-ICDD) for the different hydrates of sodium carbonate to identify the phase.

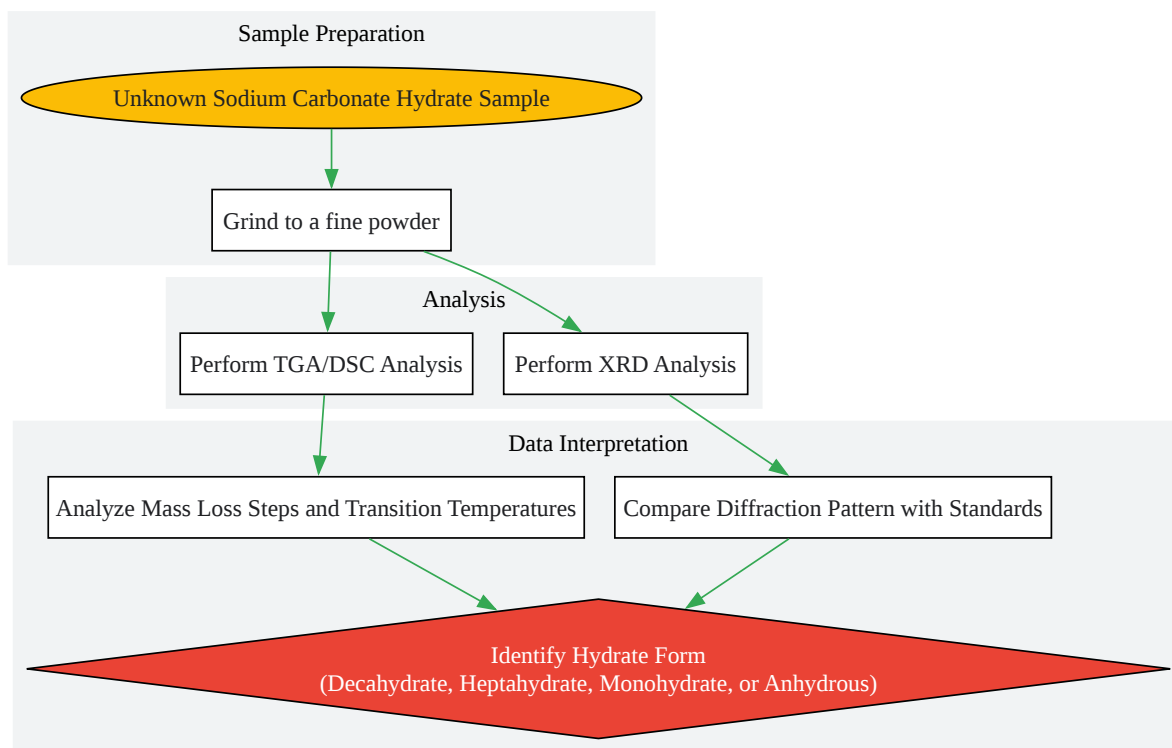
## 2. Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

- Purpose: To determine the water content and study the thermal stability and phase transitions of the hydrates.
- Methodology:
  - A small, accurately weighed sample of the hydrate is placed in a TGA/DSC crucible (typically alumina or platinum).
  - The sample is heated at a constant rate in a controlled atmosphere.
  - Typical experimental parameters:

- Sample Mass: 3-5 mg[10]
- Heating Rate: 10 °C/min[11]
- Atmosphere: Dry nitrogen or air at a flow rate of 20-50 mL/min.
- The TGA curve will show mass loss steps corresponding to the dehydration of the hydrate. The temperature and magnitude of these steps can be used to identify the hydrate and determine its water content. The DSC curve will show endothermic peaks corresponding to the dehydration and melting processes, providing information on the transition temperatures. For example, the dehydration of **sodium carbonate monohydrate** shows a significant mass loss in the temperature range of 64-113 °C.[8]

## Logical Workflow for Hydrate Identification

The following diagram illustrates a logical workflow for the identification and characterization of an unknown sodium carbonate hydrate sample.



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Workflow for the identification of sodium carbonate hydrates.

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